

Application Notes and Protocols for RS102895

Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RS102895

Cat. No.: B1250010

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed protocols for the preparation and storage of stock solutions of **RS102895**, a potent and selective CCR2 chemokine receptor antagonist. Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound, thereby promoting experimental reproducibility. The information presented is intended for use by researchers, scientists, and drug development professionals in a laboratory setting.

Introduction

RS102895 is a small molecule antagonist of the C-C chemokine receptor 2 (CCR2), with a reported IC₅₀ of 360 nM.^{[1][2][3][4]} It is a valuable tool for investigating the role of the CCL2/CCR2 signaling axis in various physiological and pathological processes, including inflammation, immunology, and oncology. Accurate and consistent preparation of **RS102895** stock solutions is fundamental to achieving reliable and reproducible experimental results. This document outlines the essential properties of **RS102895** and provides a step-by-step protocol for its solubilization and storage.

Physicochemical Properties and Solubility

Proper stock solution preparation begins with an understanding of the compound's physical and chemical characteristics.

Table 1: Physicochemical and Solubility Data for **RS102895**

Property	Value	Notes
Molecular Weight	390.40 g/mol [2]	For the free base form. The hydrochloride salt has a molecular weight of 426.86 g/mol .
Appearance	White to off-white solid.	Visually inspect the compound upon receipt.
Purity (HPLC)	>99%	Recommended for reliable experimental results.
Solubility in DMSO	≥ 78 mg/mL (199.79 mM)	Use fresh, anhydrous DMSO as it is hygroscopic, and moisture can reduce solubility. Ultrasonic agitation and warming may be required.
Solubility in Ethanol	50 mg/mL (128.07 mM)	Requires sonication and warming to 60°C.
Solubility in Water	Insoluble.	

Recommended Storage Conditions

The stability of **RS102895**, both in its solid form and in solution, is critical for its experimental efficacy.

Table 2: Recommended Storage Conditions for **RS102895**

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Store desiccated and protected from light.
4°C	2 years	For shorter-term storage.	
Stock Solution in DMSO	-80°C	1 year	Recommended for long-term storage.
-20°C	1 month	Suitable for short-term storage. Avoid repeated freeze-thaw cycles.	

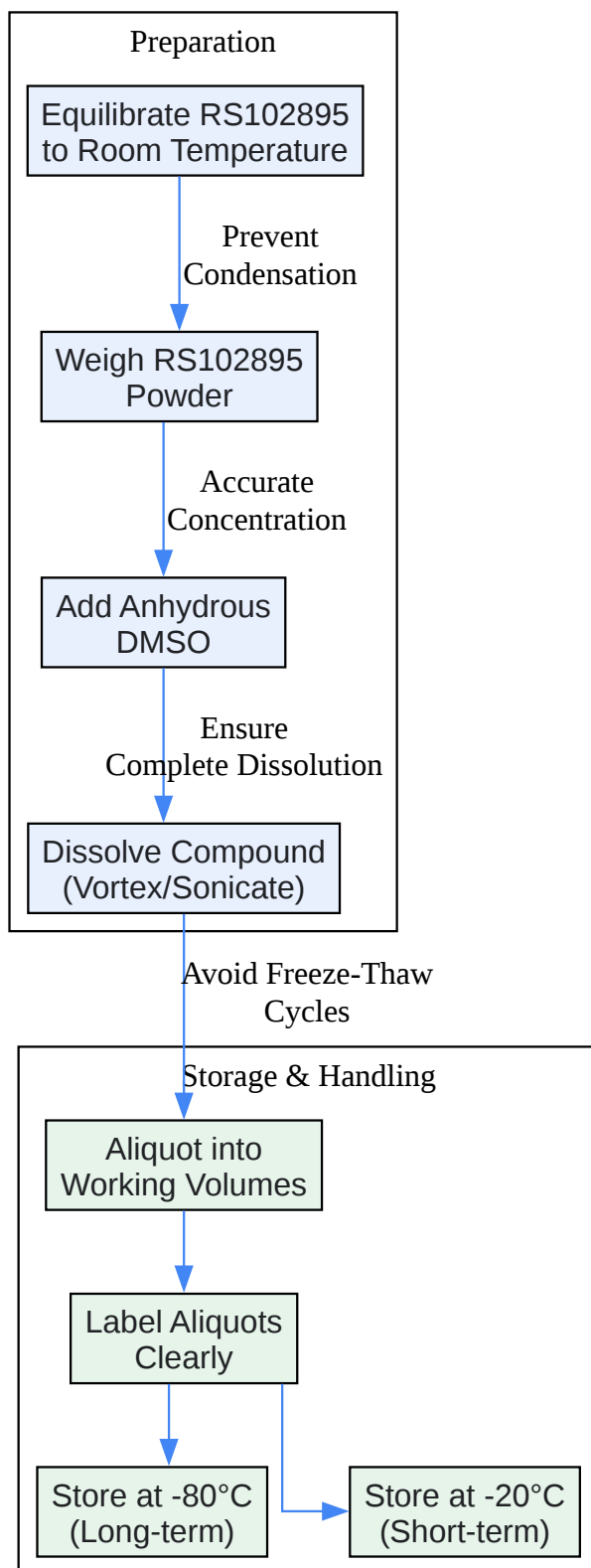
Experimental Protocols

The following protocols provide a detailed methodology for the preparation of a 10 mM stock solution of **RS102895** in DMSO.

Materials

- **RS102895** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, RNase/DNase-free microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile filter tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Stock Solution Preparation Workflow



[Click to download full resolution via product page](#)

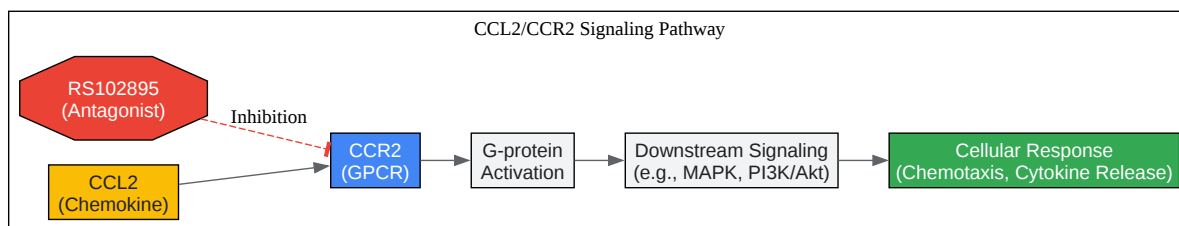
Caption: Workflow for **RS102895** Stock Solution Preparation and Storage.

Step-by-Step Protocol for a 10 mM Stock Solution

- **Equilibrate:** Before opening, allow the vial of **RS102895** powder to equilibrate to room temperature for at least 20-30 minutes. This prevents the condensation of moisture onto the compound.
- **Weighing:** Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **RS102895** powder. For a 1 mL of 10 mM stock solution, you will need 3.904 mg of **RS102895** (for the free base). Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **RS102895**. For a 10 mM stock solution from 3.904 mg, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. If necessary, briefly sonicate the solution in a water bath to aid dissolution. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- **Labeling:** Clearly label each aliquot with the compound name (**RS102895**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).

Application in Research: Investigating the CCL2/CCR2 Signaling Pathway

RS102895 is instrumental in elucidating the role of the CCL2/CCR2 signaling pathway in various biological contexts. This pathway is a key driver of monocyte and macrophage recruitment to sites of inflammation.



[Click to download full resolution via product page](#)

Caption: Inhibition of the CCL2/CCR2 Signaling Pathway by **RS102895**.

By blocking the interaction of CCL2 with CCR2, **RS102895** prevents the downstream signaling cascade that leads to cellular responses such as chemotaxis and the release of pro-inflammatory cytokines. This makes it a critical tool for studying inflammatory diseases, cancer metastasis, and neuropathic pain.

Safety Precautions

- Always handle **RS102895** and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **RS102895** for comprehensive safety and handling information.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

Troubleshooting

- Precipitation upon dilution in aqueous media: Small molecule inhibitors dissolved in DMSO may precipitate when diluted into aqueous buffers. To mitigate this, make serial dilutions in DMSO first, and then add the final, most diluted DMSO stock to your aqueous medium. Ensure the final DMSO concentration in your assay is low (typically <0.5%) and consistent across all samples, including vehicle controls.
- Compound insolubility: If the compound does not fully dissolve in DMSO, gentle warming (up to 60°C) and sonication can be applied. Always use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce solubility.

By following these detailed application notes and protocols, researchers can ensure the proper preparation and storage of **RS102895** stock solutions, leading to more reliable and reproducible experimental outcomes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. RS 102895 hydrochloride, CCR2 receptor antagonist (CAS 300815-41-2) | Abcam [abcam.com]
- To cite this document: BenchChem. [Application Notes and Protocols for RS102895 Stock Solution Preparation and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1250010#rs102895-stock-solution-preparation-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com